

1-bromo-3-nitrobenzene CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Bromo-3-nitrobenzene*

Cat. No.: *B119269*

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An In-depth Technical Guide to 1-Bromo-3-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-bromo-3-nitrobenzene**, a key chemical intermediate in various fields of organic synthesis. This document outlines its chemical identity, physical and chemical properties, detailed experimental protocols for its synthesis, and its applications, particularly in the development of pharmaceuticals and other advanced materials.

Chemical Identity and Properties

1-bromo-3-nitrobenzene, also known as m-bromonitrobenzene, is an aromatic compound with the molecular formula C₆H₄BrNO₂.^{[1][2][3][4]} Its unique structure, featuring both a bromine atom and a nitro group on the benzene ring, makes it a versatile reagent in organic chemistry.^[4] The CAS Registry Number for this compound is 585-79-5.^{[1][5][6][7]}

The physicochemical properties of **1-bromo-3-nitrobenzene** are summarized in the table below, providing essential data for laboratory and industrial applications.

Property	Value
CAS Number	585-79-5
Molecular Formula	C ₆ H ₄ BrNO ₂ [1] [2] [3] [4]
Molecular Weight	202.01 g/mol [1] [4] [8]
Appearance	White to light yellow crystalline powder [1] [4] [9]
Melting Point	51-56 °C [1] [2]
Boiling Point	256 °C [3]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether. [1] [7]
Density	1.704 g/mL [3]

Synthesis of 1-Bromo-3-nitrobenzene: Experimental Protocols

The synthesis of **1-bromo-3-nitrobenzene** is primarily achieved through the electrophilic bromination of nitrobenzene. The nitro group is a meta-director, which selectively guides the incoming bromine atom to the C3 position of the benzene ring. Several methods have been reported, with variations in the brominating agent and reaction conditions.

Protocol 1: Bromination using Bromine and Iron Powder

This is a traditional and widely cited method for the synthesis of m-bromonitrobenzene.

Materials:

- Nitrobenzene (freshly distilled and dry)
- Iron powder ("ferrum reductum")
- Bromine (dry)
- Sodium bisulfite solution (saturated)

- Water
- Ethanol (for recrystallization, if desired)

Equipment:

- Three-necked, round-bottomed flask
- Reflux condenser
- Separatory funnel
- Mechanical stirrer
- Heating oil bath
- Steam distillation apparatus

Procedure:

- In a 3-liter three-necked, round-bottomed flask equipped with a mechanical stirrer, reflux condenser, and a separatory funnel, place 270 g (2.2 moles) of freshly distilled, dry nitrobenzene.
- Heat the flask in an oil bath maintained at 135–145°C.
- Add 8 g of iron powder to the stirred nitrobenzene.
- From the separatory funnel, add 60 cc of dry bromine at a rate that prevents bromine vapors from escaping through the condenser. This addition typically takes about one hour.
- Continue stirring and heating the mixture for another hour.
- Repeat the addition of 8 g of iron powder and 60 cc of bromine twice more, with one hour of stirring and heating between each addition.
- After the final addition, add a final 2 g of iron powder and continue heating for one more hour.

- Pour the dark reddish-brown reaction product into 1.5 liters of water containing 50 cc of a saturated sodium bisulfite solution to remove any unreacted bromine.
- Perform steam distillation to separate the product. Collect the initial distillate separately to remove any unchanged nitrobenzene. Approximately 12 liters of distillate may be needed to collect all the product.
- The product will crystallize in the distillate as a yellow solid. Filter the solid with suction and press it on the funnel to remove water.
- The crude product can be further purified by recrystallization from ethanol or by distillation under reduced pressure.

Protocol 2: Bromination using 1,3-Dibromo-5,5-dimethylhydantoin (DBDMH)

This method offers milder reaction conditions and can lead to a purer product with a higher yield.

Materials:

- Nitrobenzene
- Concentrated sulfuric acid (98%)
- 1,3-Dibromo-5,5-dimethylhydantoin (DBDMH)
- Methanol (for recrystallization)
- Hot water

Equipment:

- Four-necked flask with a stirrer, condenser, and thermometer

Procedure:

- Into a 500 ml four-necked flask, add 100 g of 98% sulfuric acid.

- Control the temperature at 30-40°C and slowly add 123 g of nitrobenzene while stirring.
- Maintain the temperature at 30-40°C and add a total of 143 g of DBDMH in batches.
- Allow the reaction to proceed at this temperature. The reaction progress can be monitored by gas chromatography to ensure the content of m-bromonitrobenzene reaches over 99%.
- Once the reaction is complete, maintain the temperature at 50-60°C and remove the acidic water layer.
- Wash the remaining oil layer twice with hot water.
- Recrystallize the product from methanol and allow it to air dry.

Applications in Organic Synthesis

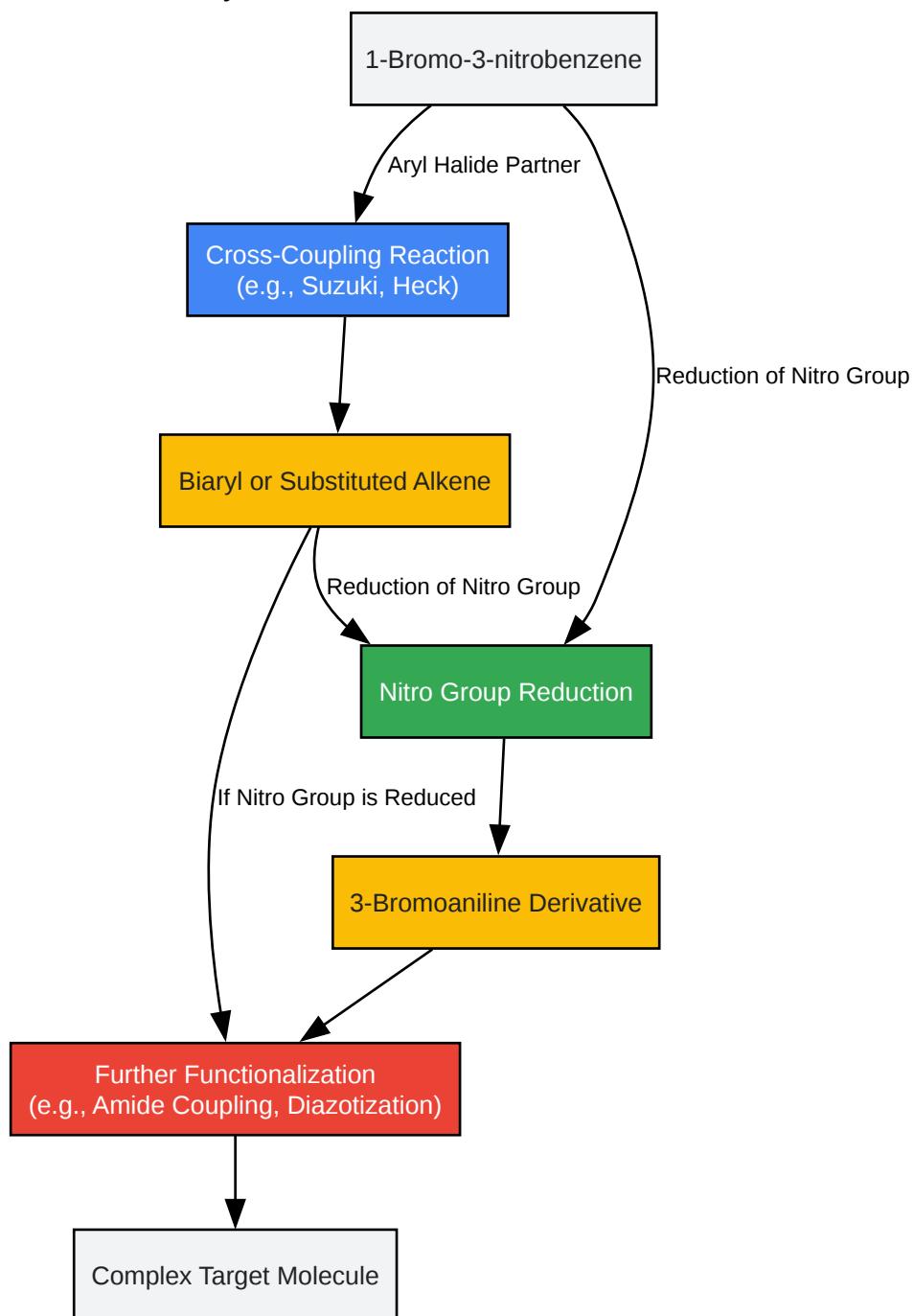
1-bromo-3-nitrobenzene is a valuable intermediate in the synthesis of a wide range of organic molecules.^[4] Its utility stems from the presence of two reactive sites: the bromine atom, which can participate in various cross-coupling reactions, and the nitro group, which can be reduced to an amine. This dual reactivity allows for the sequential introduction of different functional groups, making it a versatile building block for complex molecular architectures.^[4]

Key applications include:

- Pharmaceutical Synthesis: It serves as a precursor for the synthesis of various active pharmaceutical ingredients (APIs). The bromo and nitro functionalities allow for the construction of complex heterocyclic and biaryl structures commonly found in medicinal chemistry.
- Dye and Pigment Industry: The compound is used in the manufacturing of azo dyes and other colorants.
- Agrochemicals: It is an intermediate in the production of certain pesticides and herbicides.
- Materials Science: Researchers utilize **1-bromo-3-nitrobenzene** in the synthesis of specialty polymers and advanced materials with specific electronic or optical properties.^[4]

The following diagram illustrates a general workflow for the utilization of **1-bromo-3-nitrobenzene** in a multi-step organic synthesis.

General Synthetic Workflow of 1-Bromo-3-nitrobenzene



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Caption: Synthetic pathways from **1-Bromo-3-nitrobenzene**.

This in-depth guide provides essential technical information on **1-bromo-3-nitrobenzene** for professionals in research and development. The detailed protocols and application insights aim to facilitate its effective use in the synthesis of novel and valuable compounds.

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- To cite this document: BenchChem. [1-bromo-3-nitrobenzene CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119269#1-bromo-3-nitrobenzene-cas-number-and-molecular-formula]

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